

Application Note: Quantification of UDP-galactosamine using HPLC-MS

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Udp galactosamine*

Cat. No.: B230827

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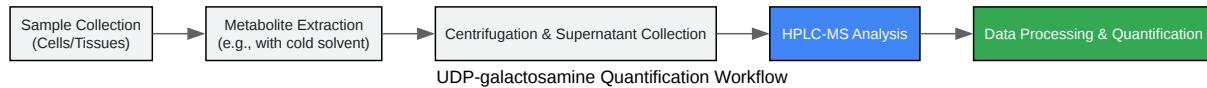
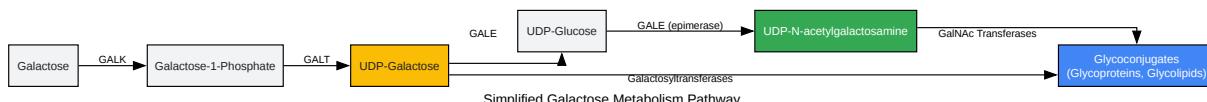
For Researchers, Scientists, and Drug Development Professionals

Introduction

Uridine diphosphate galactosamine (UDP-galactosamine) is a critical nucleotide sugar involved in various metabolic pathways, including the synthesis of glycoproteins and glycolipids. Accurate quantification of UDP-galactosamine is essential for understanding its role in cellular processes and for the development of therapeutics targeting these pathways. This application note provides a detailed protocol for the quantification of UDP-galactosamine in biological samples using High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS).

Signaling Pathway

The following diagram illustrates the metabolic pathway involving UDP-galactosamine.



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- To cite this document: BenchChem. [Application Note: Quantification of UDP-galactosamine using HPLC-MS]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b230827#quantification-of-udp-galactosamine-using-hplc-ms\]](https://www.benchchem.com/product/b230827#quantification-of-udp-galactosamine-using-hplc-ms)

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